An In-depth Technical Guide to the Chemical Properties of Fluometuron

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Compound of Interest

Compound Name:	*Urea, N-methyl-N'-(3-(trifluoromethyl)phenyl)-*
CAS No.:	*3032-40-4*
Cat. No.:	*B1595340*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is my privilege to present this comprehensive technical guide on the chemical properties of Fluometuron. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development and agrochemical science. Our objective is to move beyond a simple recitation of facts and provide a deeper, more integrated understanding of this compound. We will explore not just the "what" but the "why" behind its chemical behavior, synthesis, and analytical characterization. The methodologies and data presented herein are grounded in established scientific principles and supported by authoritative references, ensuring the highest level of scientific integrity. It is my hope that this guide will not only inform but also inspire new avenues of research and application for this versatile molecule.

Introduction to Fluometuron

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Fluometuron, systematically named N,N-Dimethyl-N′-[3-(trifluoromethyl)phenyl]urea, is a selective herbicide belonging to the phenylurea class of chemicals.[1] First registered in 1974, it has been primarily utilized in agriculture for the control of annual grasses and broadleaf weeds in cotton and sugarcane crops.[1] Its mode of action is the inhibition of photosynthesis at photosystem II, a mechanism characteristic of many urea-based herbicides.[2][3] Understanding the fundamental chemical properties of Fluometuron is paramount for its effective and safe use, for the development of new formulations, and for assessing its environmental impact. This guide provides an in-depth exploration of its chemical identity, structural characteristics, synthesis, and analytical profile.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is the foundation of its scientific application. These properties dictate its behavior in various matrices, its environmental fate, and the methodologies required for its analysis.

Identification and Nomenclature

- Common Name: Fluometuron
- Chemical Name: N,N-Dimethyl-N′-[3-(trifluoromethyl)phenyl]urea[1]
- CAS Number: 2164-17-2[1]
- Molecular Formula: $C_{10}H_{11}F_3N_2O$[1]
- Molecular Weight: 232.20 g/mol [3]
- Synonyms: Cotoran, Cottonex, Pakhtaran, Lanex, 1,1-dimethyl-3-(α,α,α-trifluoro-m-tolyl)urea[3]

Physical Properties

Fluometuron is a white to tan, odorless crystalline solid or powder.[3] Its physical state and lack of odor are important considerations for handling and formulation.

Table 1: Key Physical Properties of Fluometuron

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Property	Value	Source
Melting Point	163-164 °C	[3]
Boiling Point	approx. 280 °C @ 760 mm Hg	[3]
Density	1.39 g/cm³ at 20 °C	[3]
Vapor Pressure	5 x 10^{-7} mmHg at 20 °C	[3]
log Kow (Octanol-Water Partition Coefficient)	2.42	[3]

The relatively high melting point indicates a stable crystal lattice. The low vapor pressure suggests that Fluometuron is not highly volatile under normal environmental conditions, which is a crucial factor in assessing its potential for atmospheric transport. The log Kow value of 2.42 indicates a moderate lipophilicity, suggesting a potential for bioaccumulation in fatty tissues.

Solubility

The solubility of Fluometuron in various solvents is a critical parameter for its formulation, extraction, and analytical determination.

Table 2: Solubility of Fluometuron

Solvent	Solubility (g/100 mL) at 20-25 °C	Source
Water	0.0105 (105 mg/L)	[1]
Acetone	14.4	[2]
Methanol	10.9	[2]
Chloroform	Sparingly soluble	[4]
Hexane	Slightly soluble	[1]
Xylene	0.198	[2]
n-Octanol	2.06	[2]

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The moderate solubility in polar organic solvents like acetone and methanol, coupled with its low water solubility, dictates the choice of solvents for extraction and chromatographic analysis.

Stability

Fluometuron is stable under normal storage conditions.[3] It is stable in aqueous solutions at pH values ranging from 5 to 9 at 25 °C.[2] However, it is susceptible to photodegradation. One study showed that exposure of an aqueous solution to a 254 nm mercury lamp resulted in rapid degradation, following first-order kinetics with a half-life of 6.6 to 18.2 minutes.[5] This highlights the importance of protecting Fluometuron solutions from light during storage and analysis. Information on its thermal decomposition temperature from thermogravimetric analysis (TGA) is not readily available in the public domain, but its high boiling point suggests significant thermal stability.

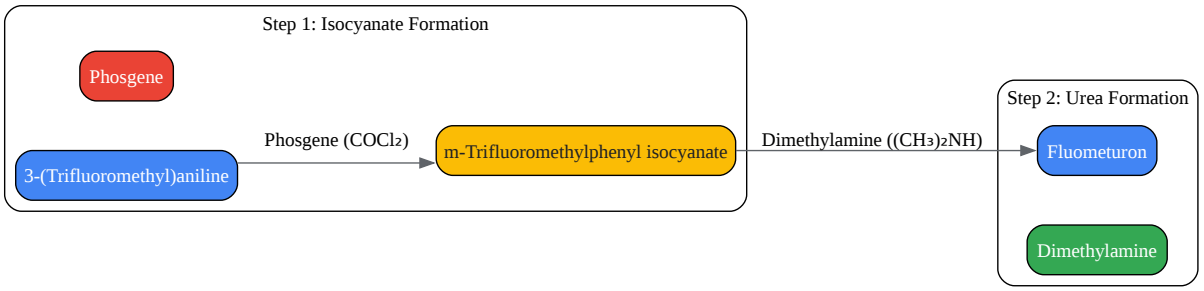
Synthesis of Fluometuron

The synthesis of Fluometuron is a key process for its commercial production and for the preparation of analytical standards in research laboratories. The primary synthetic route involves the reaction of an isocyanate intermediate with dimethylamine.

Synthetic Pathway

The synthesis of Fluometuron is typically achieved through a two-step process. The first step involves the formation of m-trifluoromethylphenyl isocyanate from 3-(trifluoromethyl)aniline. This isocyanate is then reacted with dimethylamine to yield the final product.

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Caption: General synthetic pathway for Fluometuron.

Experimental Protocol (Laboratory Scale)

The following is a representative laboratory-scale protocol adapted from industrial synthesis principles.[6] Caution: This synthesis involves highly toxic reagents like phosgene (or a phosgene equivalent) and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Step 1: Synthesis of m-Trifluoromethylphenyl isocyanate

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser with a gas outlet to a scrubber, place 3-(trifluoromethyl)aniline (1.0 eq) in an anhydrous solvent such as toluene.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of phosgene (or a phosgene equivalent like triphosgene) (1.1 eq) in the same solvent via the dropping funnel while maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 80-90 °C for 2-3 hours, or until the reaction is complete (monitored by TLC or IR

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spectroscopy).

- Cool the reaction mixture and remove the solvent under reduced pressure to obtain the crude m-trifluoromethylphenyl isocyanate, which can be used in the next step without further purification.

Step 2: Synthesis of Fluometuron

- Dissolve the crude m-trifluoromethylphenyl isocyanate from the previous step in an anhydrous solvent like toluene in a three-necked round-bottom flask equipped with a mechanical stirrer and a gas inlet tube.
- Cool the solution to 0-5 °C in an ice bath.
- Bubble dimethylamine gas through the solution or add a solution of dimethylamine (1.2 eq) in the same solvent at a rate that maintains the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.
- The product, Fluometuron, will precipitate out of the solution. Collect the solid by filtration, wash with cold solvent, and dry under vacuum.
- The crude product can be recrystallized from a suitable solvent system (e.g., ethanol/water) to obtain pure Fluometuron.

Spectroscopic and Analytical Characterization

The unambiguous identification and quantification of Fluometuron rely on various spectroscopic and analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.

- ^{1}H NMR: The proton NMR spectrum of Fluometuron is expected to show signals for the aromatic protons of the trifluoromethylphenyl group and the methyl protons of the

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dimethylurea moiety. The aromatic protons will appear as a complex multiplet in the aromatic region (typically 7-8 ppm), and the six methyl protons will appear as a singlet around 3 ppm.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in the molecule, including the carbonyl carbon of the urea group (around 155-160 ppm), the aromatic carbons, the trifluoromethyl carbon (a quartet due to coupling with fluorine), and the methyl carbons.

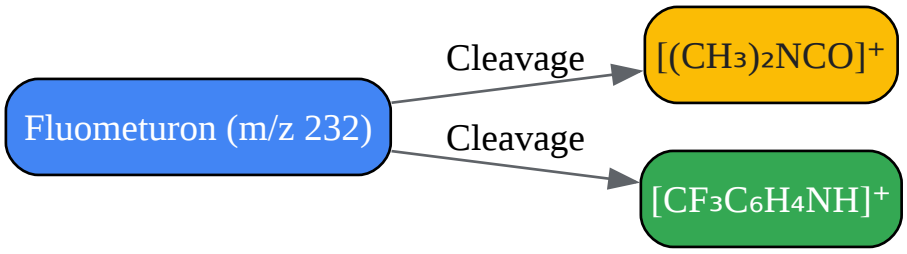
Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of Fluometuron will exhibit characteristic absorption bands:

- N-H Stretch: A peak in the region of 3300-3400 cm^{-1} corresponding to the N-H bond of the urea linkage.
- C=O Stretch: A strong absorption band around 1640-1690 cm^{-1} due to the carbonyl group of the urea.
- C-F Stretch: Strong absorptions in the 1100-1300 cm^{-1} region are characteristic of the C-F bonds of the trifluoromethyl group.
- Aromatic C-H and C=C Stretches: Peaks in the 3000-3100 cm^{-1} and 1450-1600 cm^{-1} regions, respectively.

Mass Spectrometry (MS)

Mass spectrometry is a sensitive technique for determining the molecular weight and fragmentation pattern of a compound. In the mass spectrum of Fluometuron, the molecular ion peak $[M]^+$ would be observed at m/z 232. Common fragmentation pathways would involve cleavage of the urea linkage.



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Caption: Proposed fragmentation of Fluometuron in MS.

A highly specific method for the determination of Fluometuron involves monitoring the mass transitions from the parent ion to specific fragment ions in MS/MS mode.[2]

Chromatographic Methods

High-performance liquid chromatography (HPLC) and gas chromatography (GC) are commonly used for the separation and quantification of Fluometuron in various matrices. Due to its thermal stability and relatively low polarity, GC can be employed. However, HPLC coupled with a UV or mass spectrometric detector is often preferred for its versatility and sensitivity. A typical HPLC method would involve a C18 reversed-phase column with a mobile phase consisting of a mixture of acetonitrile and water.[2]

Crystal Structure

The solid-state structure of Fluometuron has been determined by X-ray crystallography. The Cambridge Crystallographic Data Centre (CCDC) deposition number for one of its crystal structures is 696500.[3] The crystal structure reveals the three-dimensional arrangement of the molecules in the solid state, including bond lengths, bond angles, and intermolecular interactions such as hydrogen bonding. This information is invaluable for understanding its physical properties and for computational modeling studies.

Toxicological Profile

Fluometuron has low acute oral and dermal toxicity.[3] It is not considered to be a skin sensitizer. Long-term dietary studies in animals have shown effects on the red blood cells, spleen, and liver at high doses. There is no evidence of carcinogenicity or genotoxicity.[3]

Conclusion

This technical guide has provided a detailed overview of the chemical properties of Fluometuron, encompassing its identification, physical and chemical properties, synthesis, analytical characterization, and structural features. The information presented is intended to be a valuable resource for scientists and researchers working with this compound. A thorough

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understanding of these fundamental properties is essential for its safe handling, effective application, and for the development of new and improved technologies.

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